

Thermochemical properties of Trichloromelamine.

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Compound of Interest

Compound Name: Trichloromelamine

Cat. No.: B1683029

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An In-depth Technical Guide on the Thermochemical Properties of **Trichloromelamine**

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document serves as a comprehensive technical guide based on currently available public domain data. It is critical to note that specific experimental thermochemical values for **trichloromelamine**, such as the standard enthalpy of formation, Gibbs free energy of formation, and absolute entropy, are not readily found in published literature. This guide, therefore, focuses on the known physical and chemical properties of **trichloromelamine**, outlines the established experimental and computational methodologies that would be employed to determine its thermochemical properties, and discusses its thermal stability and decomposition.

Introduction to Trichloromelamine

Trichloromelamine (TCM), with the chemical formula $C_3H_3Cl_3N_6$, is a chlorinated derivative of melamine. It is a potent oxidizing agent and is recognized for its applications as a disinfectant, sanitizer, biocide, and flame retardant[1][2]. Structurally, it is a triazine ring with three chloroamine functional groups. The high chlorine content and the presence of multiple nitrogen atoms contribute to its high reactivity and energetic nature[2]. The compound is known to be unstable, sensitive to heat and friction, and can ignite spontaneously in contact with reactive organic materials[3][4]. Due to these characteristics, a thorough understanding of its thermochemical properties is paramount for its safe handling, storage, and application.

Known Physical and Chemical Properties

While specific thermochemical data is scarce, a range of physical and chemical properties for **trichloromelamine** has been documented. These are summarized in the table below for ease of reference.

Property	Value	Source(s)
IUPAC Name	N ² ,N ⁴ ,N ⁶ -trichloro-1,3,5-triazine-2,4,6-triamine	[5]
CAS Number	7673-09-8	[1]
Molecular Formula	C ₃ H ₃ Cl ₃ N ₆	[2]
Molecular Weight	229.46 g/mol	[3]
Appearance	White to pale yellow fine powder with a chlorine odor	[1][3]
Melting Point	> 300 °C (> 572 °F) with decomposition	[1][3]
Boiling Point	Decomposes	[3]
Autoignition Temp.	160 °C (320 °F)	[6]
Solubility in Water	< 1 mg/mL at 20 °C	[3]
pH of Saturated Sol.	4	[3]
Reactivity	Strong oxidizing agent; sensitive to heat and friction	[1][3]

Experimental Protocols for Thermochemical Characterization

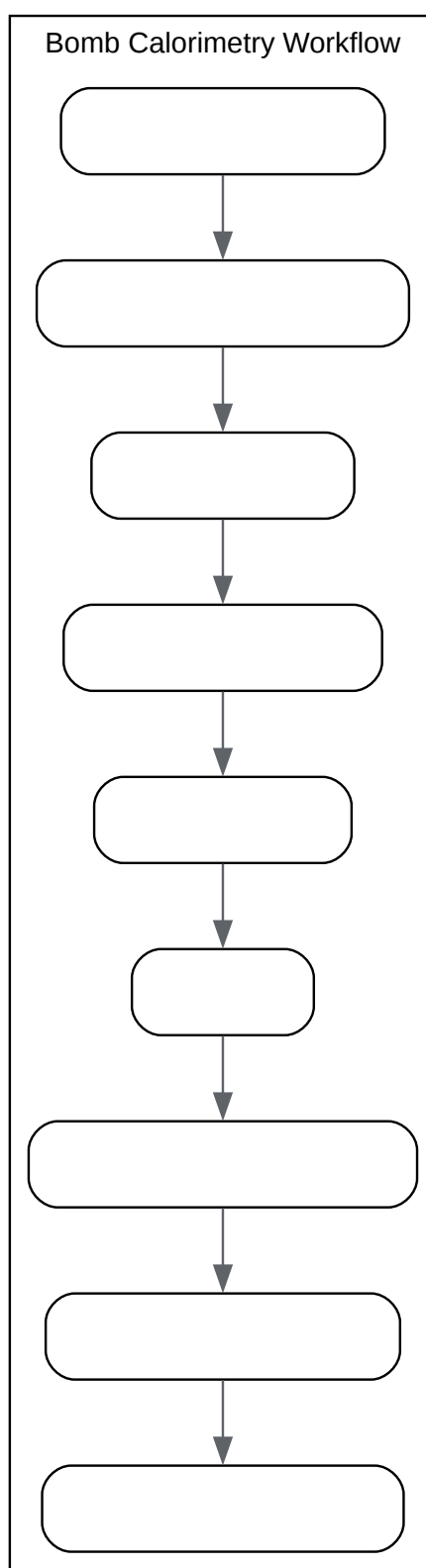
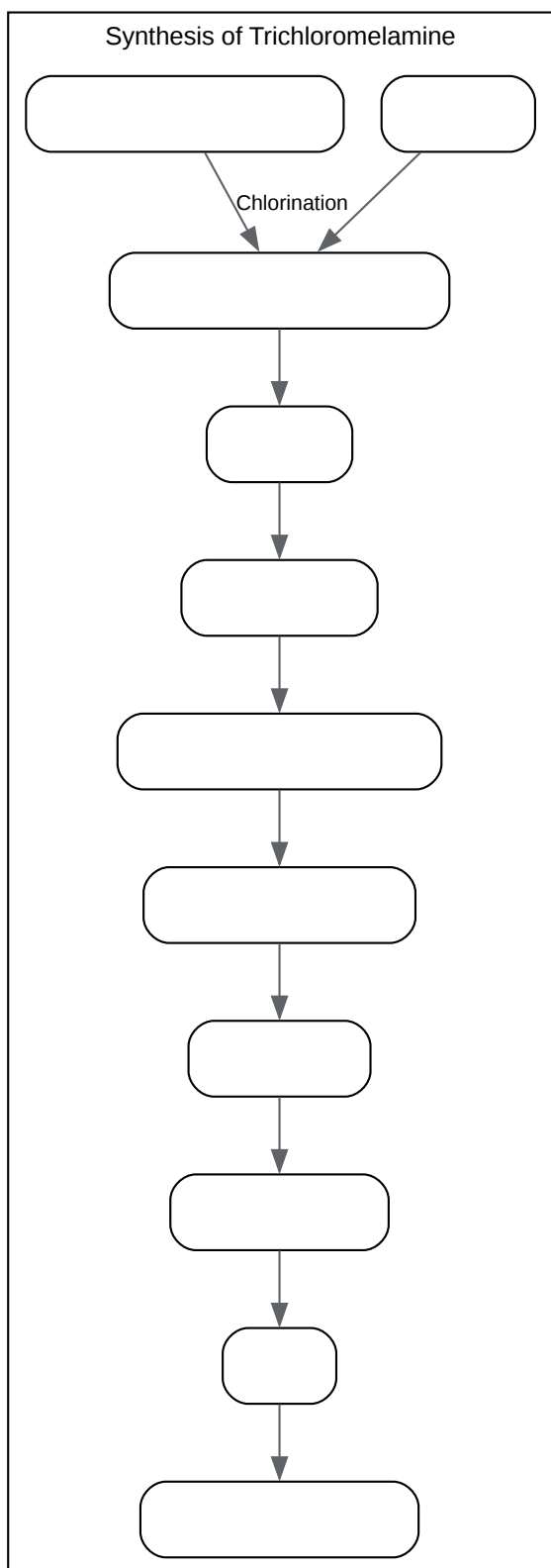
The determination of thermochemical properties for an energetic and potentially hazardous compound like **trichloromelamine** requires specialized experimental procedures. The following sections detail the standard methodologies that would be applied.

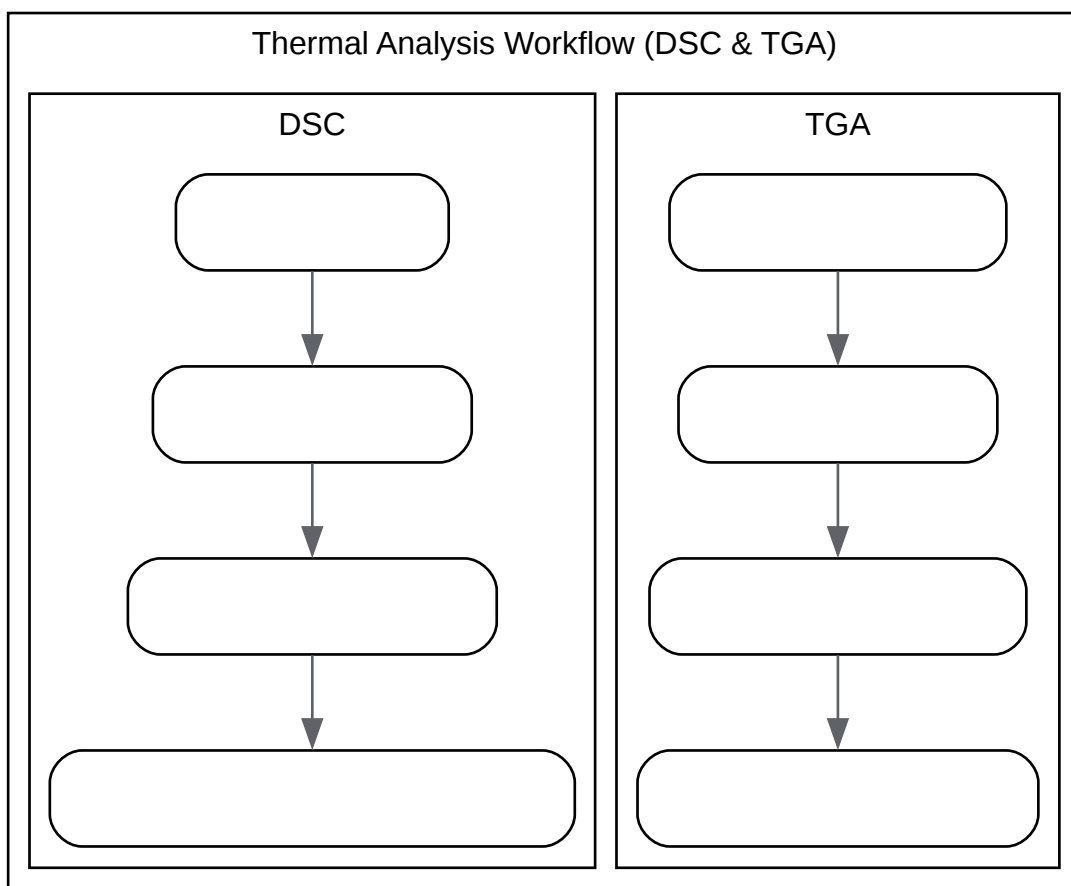
Synthesis of Trichloromelamine

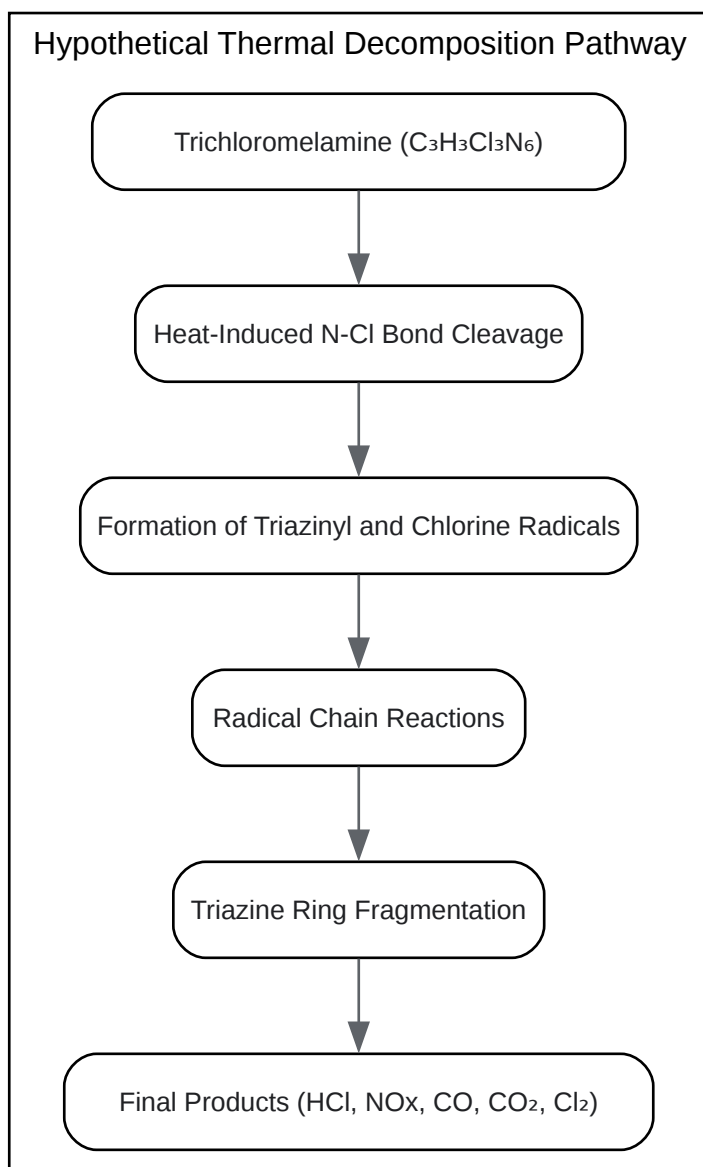
A common method for the synthesis of **trichloromelamine** involves the chlorination of melamine, with the intermediate formation of hexachloromelamine[7].

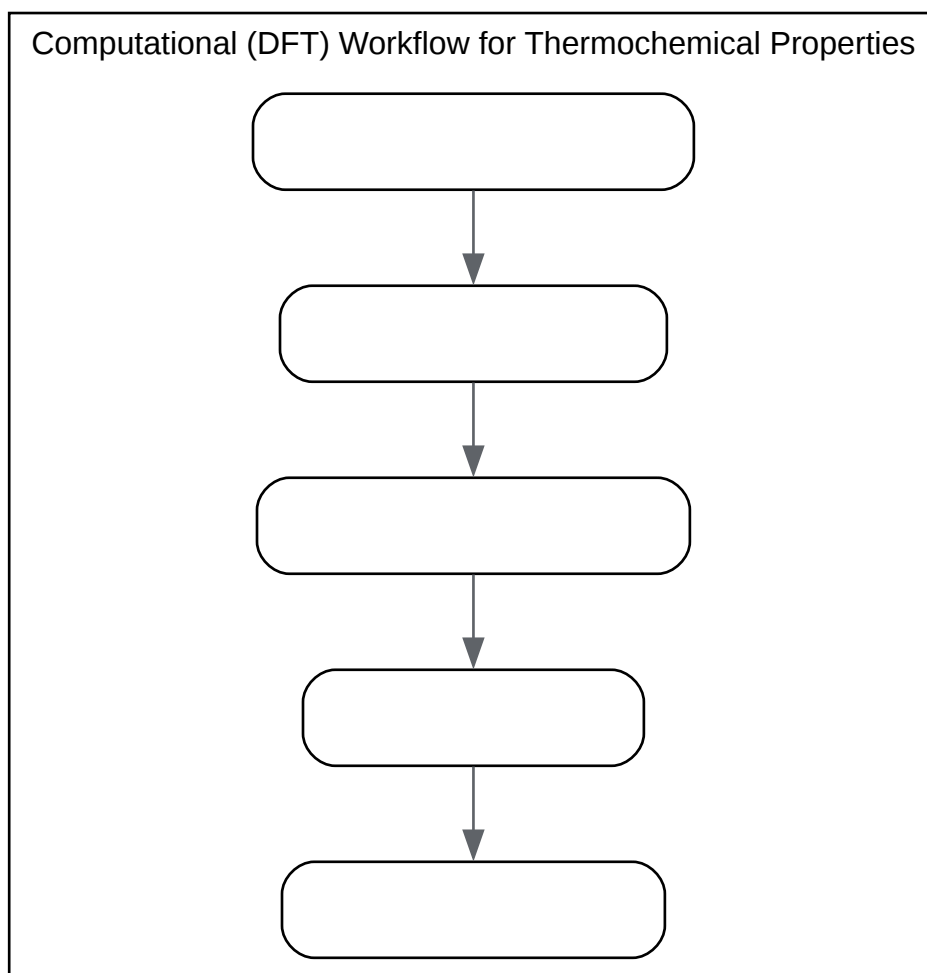
Protocol:

- **Hexachloromelamine Formation:** A suspension of melamine in water is subjected to a continuous flow of chlorine gas under vigorous stirring at room temperature (e.g., 20°C). The reaction proceeds until the desired level of chlorination is achieved, resulting in a suspension of hexachloromelamine[7].
- **Solubilization:** A water-immiscible solvent, such as carbon tetrachloride, is added to the suspension to dissolve the hexachloromelamine, allowing for separation from the aqueous phase[7].
- **Reaction with Melamine:** The separated organic solution of hexachloromelamine is then reacted with a specific molar quantity of non-chlorinated melamine. This reaction is typically carried out at the reflux temperature of the solvent and may be facilitated by an activator, such as acetic acid and water[7].
- **Product Isolation:** Upon completion of the reaction, the precipitated **trichloromelamine** is isolated by filtration, washed with the solvent, and dried under controlled temperature conditions (e.g., 80°C) to yield a fine white powder[7].









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